

Commercial suppliers of (S)-Praziquantel-d11 for research

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Compound of Interest

Compound Name: (S)-Praziquantel-d11

Cat. No.: B11928007

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An In-depth Technical Guide to Commercial Suppliers and Applications of (S)-Praziquantel-d11 for Research

For researchers, scientists, and drug development professionals, the use of stable isotope-labeled internal standards is critical for achieving accurate and reproducible results in quantitative bioanalysis. This guide provides a comprehensive overview of the commercial availability of **(S)-Praziquantel-d11**, a deuterated analog of the (S)-enantiomer of Praziquantel. While the anthelmintic activity of Praziquantel is primarily attributed to the (R)-enantiomer, the (S)-enantiomer is also of significant interest in metabolic and pharmacokinetic studies.^{[1][2][3]} **(S)-Praziquantel-d11** serves as an invaluable tool, particularly as an internal standard for the precise quantification of (S)-Praziquantel in complex biological matrices using techniques such as liquid chromatography-mass spectrometry (LC-MS).^{[1][2]}

Commercial Suppliers and Product Specifications

The following table summarizes the key quantitative data for **(S)-Praziquantel-d11** available from commercial suppliers. This information is essential for researchers to compare products and select the most suitable one for their experimental needs.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Appearance
MedChemExpress	(S)-Praziquantel-d11	Not Specified	C ₁₉ H ₁₃ D ₁ ₁ N ₂ O ₂	323.48	>98%	Not Specified	Not Specified
Cayman Chemical	Praziquantel-d11	1246343-36-1	C ₁₉ H ₁₃ D ₁ ₁ N ₂ O ₂	323.5	≥99% deuterated forms (d1-d11)	Not Specified	A solid
BOC Sciences	Praziquantel-[d11]	1246343-36-1	C ₁₉ H ₁₃ D ₁ ₁ N ₂ O ₂	323.47	95% by HPLC	95% atom D	White to Pale Beige Solid
Simson Pharma	Praziquantel -D11	1246343-36-1	C ₁₉ H ₁₃ D ₁ ₁ N ₂ O ₂	323.47	Not Specified	Not Specified	Not Specified
ESS Chem Co.	Praziquantel-D11	1246343-36-1	C ₁₉ H ₁₃ D ₁ ₁ N ₂ O ₂	323.47	98.7% HPLC	>98% atom D	White solid

Note: Some suppliers may list the racemic (±)-Praziquantel-d11 or do not specify the enantiomer. Researchers should verify the stereochemistry with the supplier before purchase.

Experimental Protocols

(S)-Praziquantel-d11 is predominantly used as an internal standard in bioanalytical methods to quantify Praziquantel enantiomers in biological samples. Below is a representative protocol for the extraction and analysis of Praziquantel from plasma using LC-MS/MS.

Objective: To determine the concentration of (S)-Praziquantel in a plasma sample using **(S)-Praziquantel-d11** as an internal standard.

Materials:

- Plasma samples
- **(S)-Praziquantel-d11** (Internal Standard, IS)
- Acetonitrile (ACN), protein precipitating agent
- Water, HPLC grade
- Formic acid
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

Methodology:

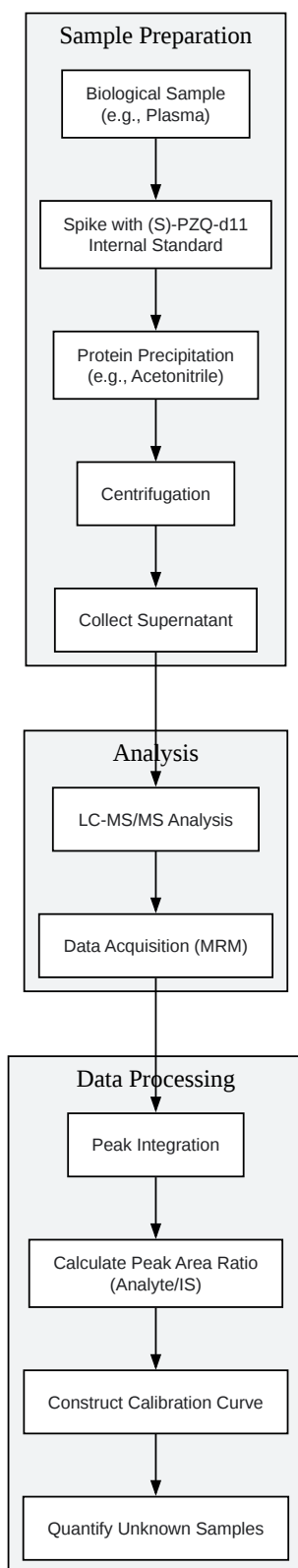
- Preparation of Standard and Internal Standard Solutions:
 - Prepare a stock solution of (S)-Praziquantel in a suitable solvent (e.g., methanol or acetonitrile).
 - Prepare a stock solution of **(S)-Praziquantel-d11** in the same solvent.
 - From the stock solutions, prepare working solutions for calibration standards and quality control (QC) samples by serial dilution.
- Sample Preparation (Protein Precipitation):
 - Pipette 100 µL of plasma sample, calibration standard, or QC sample into a microcentrifuge tube.
 - Add a specific volume of the **(S)-Praziquantel-d11** internal standard working solution to each tube and vortex briefly.
 - Add 300 µL of cold acetonitrile to each tube to precipitate plasma proteins.

- Vortex vigorously for 1-2 minutes to ensure complete protein precipitation.
- Centrifuge the samples at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C to pellet the precipitated proteins.
- Carefully transfer the supernatant to a clean tube or HPLC vial for analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography (LC) Conditions:
 - Column: A suitable C18 reversed-phase column.
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient: A linear gradient starting with a low percentage of Mobile Phase B, increasing to a high percentage to elute the analytes, followed by re-equilibration.
 - Flow Rate: Typically 0.3-0.5 mL/min.
 - Injection Volume: 5-10 µL.
 - Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions: Monitor specific precursor-to-product ion transitions for both (S)-Praziquantel and **((S)-Praziquantel-d11)**. These transitions need to be optimized for the specific instrument being used.
- Data Analysis:
 - Integrate the peak areas for both the analyte ((S)-Praziquantel) and the internal standard **((S)-Praziquantel-d11)**.

- Calculate the ratio of the analyte peak area to the internal standard peak area.
- Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.
- Determine the concentration of (S)-Praziquantel in the unknown samples by interpolating their peak area ratios from the calibration curve.

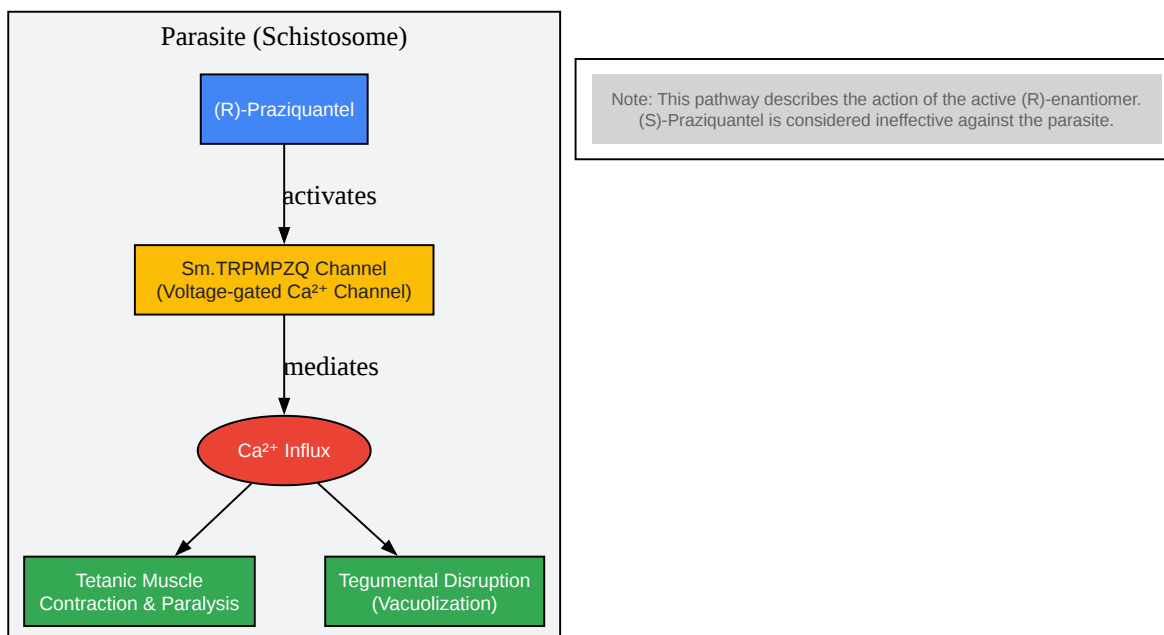
Visualizations

The following diagrams illustrate a typical experimental workflow for pharmacokinetic studies and the proposed signaling pathway for the active enantiomer of Praziquantel.



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Caption: Experimental workflow for pharmacokinetic analysis using **(S)-Praziquantel-d11**.



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Caption: Proposed mechanism of action for (R)-Praziquantel in schistosomes.

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